Visualizing LINC00662: An In Situ Hybridization Protocol for Researchers

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Compound of Interest

Compound Name:	*L662,025*
CAS No.:	*122328-38-5*
Cat. No.:	*B1673833*

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Application Note: The long non-coding RNA (lncRNA) LINC00662 has emerged as a significant regulator in various cellular processes and is increasingly implicated in the pathology of numerous human cancers. Accurate determination of its expression levels and subcellular localization is crucial for understanding its biological functions and exploring its potential as a therapeutic target or biomarker. In situ hybridization (ISH) is a powerful technique that allows for the visualization of LINC00662 RNA transcripts within the morphological context of cells and tissues. This document provides a detailed protocol for both chromogenic (CISH) and fluorescent (FISH) in situ hybridization to detect LINC00662, tailored for researchers, scientists, and drug development professionals.

Quantitative Expression of LINC00662 in Human Cancers

Accumulating evidence indicates that LINC00662 is frequently dysregulated in a variety of malignant tumors.[1][2] The following tables summarize the reported expression patterns of LINC00662 and its correlation with clinicopathological features in several cancer types.

Table 1: LINC00662 Expression in Various Cancer Types

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Cancer Type	Expression Status	Reference
Non-Small Cell Lung Cancer	Upregulated	[3]
Breast Cancer	Upregulated	[2][4]
Oral Squamous Cell Carcinoma	Upregulated	[1][2]
Gastric Cancer	Upregulated	[3]
Prostate Cancer	Upregulated	[3]
Hepatocellular Carcinoma	Upregulated	[2]
Glioma	Upregulated	[1]

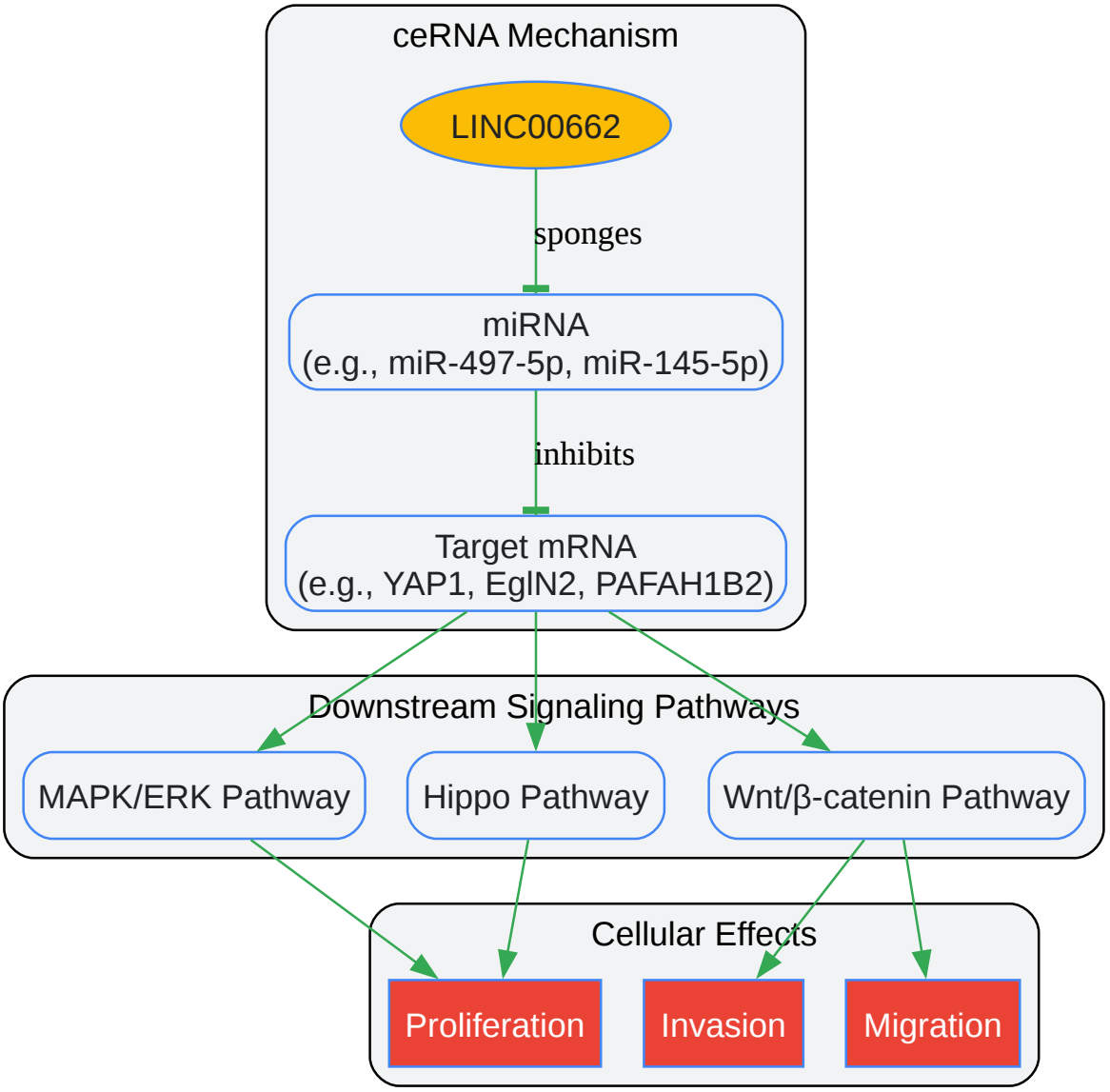
Table 2: Correlation of LINC00662 Expression with Clinicopathological Features

Cancer Type	High LINC00662 Expression Correlates With	Reference
Non-Small Cell Lung Cancer	Poor Overall Survival	[3]
Breast Cancer	Advanced Tumor Stage, Lymph Node Metastasis	[2]
Oral Squamous Cell Carcinoma	Tumor Size, Tumor Stage, Lymph Node Metastasis	[1][2]
Hepatocellular Carcinoma	Poor Overall Survival, Recurrence-Free Survival	[2]
Gallbladder Cancer	Larger Tumor Size, Lymph Node Metastasis	[5]

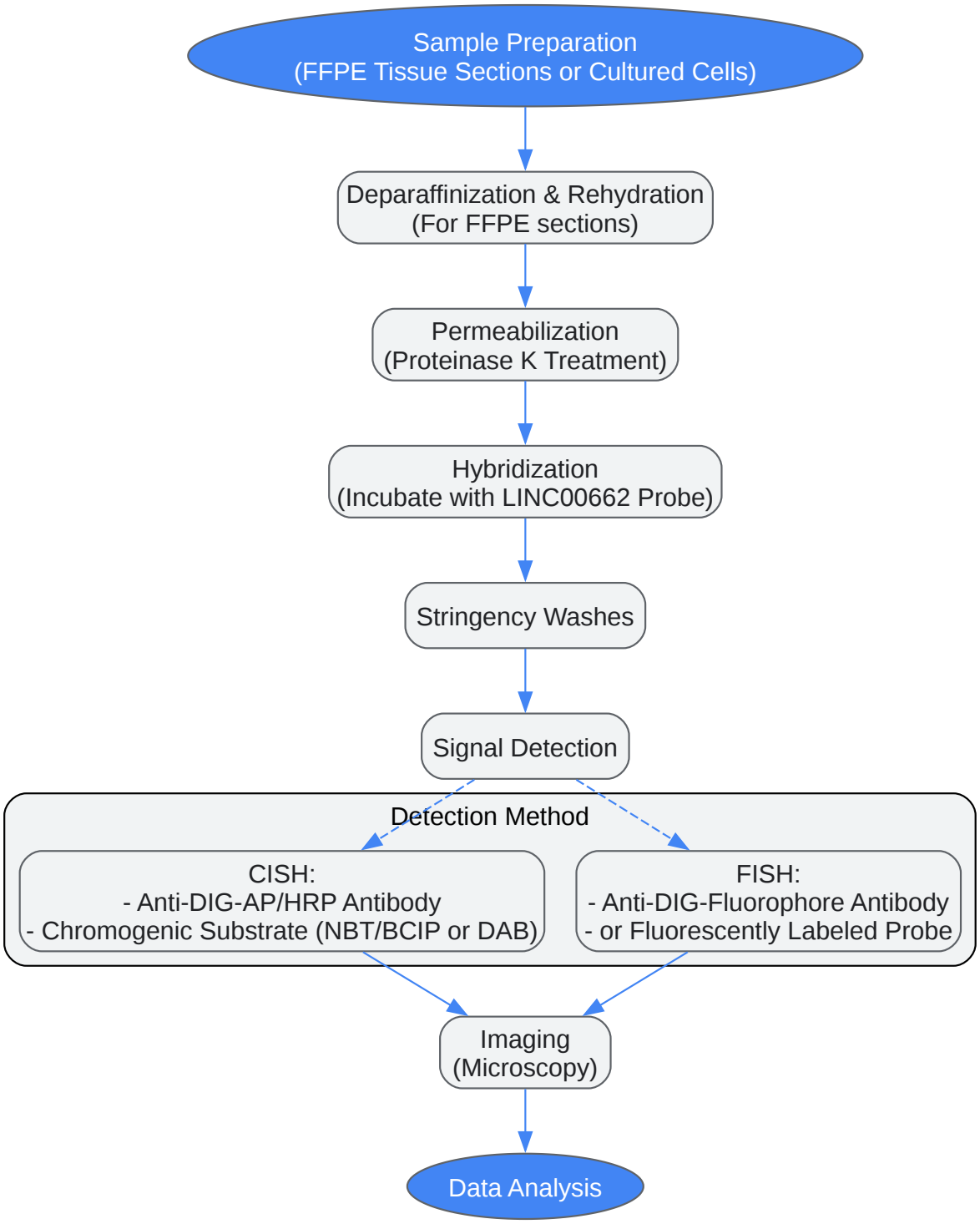
LINC00662 Signaling Pathways

LINC00662 exerts its oncogenic functions by participating in several key signaling pathways, often by acting as a competing endogenous RNA (ceRNA) or "sponge" for microRNAs.[1][6]

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